

Application Notes: Analytical Standards for 6PPD-quinone Calibration

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Compound of Interest

Compound Name: 6PPD-Q

Cat. No.: B8820959

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Introduction

N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylenediamine (6PPD) is a widely used antioxidant and antiozonant added to rubber tires to prevent degradation and cracking[1][2]. Through ozonation, 6PPD transforms into N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylenediamine-quinone (**6PPD-quinone**)[3][4]. This transformation product has been identified as a significant environmental contaminant, entering waterways through stormwater runoff from roadways[1][2][3].

In 2020, researchers identified **6PPD-quinone** as the primary causal toxicant responsible for acute mortality in coho salmon (*Oncorhynchus kisutch*) in urban streams, a phenomenon known as "urban runoff mortality syndrome"[5][6]. Studies have reported a median lethal concentration (LC50) for juvenile coho salmon as low as 95 ng/L, categorizing **6PPD-quinone** as a very highly toxic pollutant to certain aquatic organisms[5][7][8]. This acute toxicity has prompted the need for robust and sensitive analytical methods for its detection and quantification in various environmental and biological matrices. The U.S. Environmental Protection Agency (EPA) has since developed a draft testing method, EPA Method 1634, to facilitate widespread monitoring of **6PPD-quinone** in surface and stormwater[6][9].

These application notes provide detailed protocols for the calibration of **6PPD-quinone** using certified analytical standards, sample preparation for different matrices, and analysis by Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocols

Protocol 1: Preparation of Calibration Standards

This protocol outlines the preparation of calibration standards using a certified **6PPD-quinone** standard and an isotopically labeled internal standard (IS). Isotope dilution is the gold standard for quantitative analysis, as it corrects for matrix effects and variations in instrument response[9]. Commonly used internal standards include D5-**6PPD-quinone** and $^{13}\text{C}_6$ -**6PPD-quinone**[1][5][10][11].

Materials:

- Certified **6PPD-quinone** standard solution (e.g., 100 $\mu\text{g/mL}$)[10]
- Isotopically labeled internal standard (e.g., D5-**6PPD-quinone** or $^{13}\text{C}_6$ -**6PPD-quinone**)[1][10]
- LC-MS grade acetonitrile[5]
- LC-MS grade water[5]
- Calibrated micropipettes and sterile tips
- Amber glass or polypropylene autosampler vials

Procedure:

- **Primary Stock Solution** (if starting from solid): If using a solid standard, prepare a primary stock solution (e.g., 1 mg/mL) in a suitable solvent like acetonitrile. Store according to the vendor's specifications.
- **Intermediate Stock Solution** (e.g., 1,000 ng/mL): Prepare an intermediate stock solution by diluting the certified primary stock. For example, dilute 10 μL of a 100 $\mu\text{g/mL}$ stock solution to 10 mL with acetonitrile to create a 1,000 ng/mL (1 $\mu\text{g/mL}$) solution[10].
- **Internal Standard (IS) Spiking Solution** (e.g., 500 ng/mL): Prepare a separate intermediate stock solution for the internal standard in acetonitrile[1].

- **Working Calibration Standards:** Prepare a series of calibration standards by serial dilution of the intermediate stock solution. The concentration range should bracket the expected concentration in samples. A typical range is 0.01 ng/mL to 100 ng/mL[1][12]. For example, prepare a high calibrator of 50 ng/mL in HPLC-grade water or a 50:50 acetonitrile/water mixture, and then perform serial dilutions[1][5].
- **Spiking with Internal Standard:** Spike all calibration standards and samples with the IS to a final, constant concentration (e.g., 5 ng/mL) in the vial before analysis[1][5].
- **Storage:** Store all standard solutions in amber vials at low temperatures (e.g., 4°C or -20°C) to prevent degradation[13].

Protocol 2: Sample Preparation

The choice of sample preparation method depends on the matrix and the required limit of quantification.

A. Water Samples (Direct Injection)

This method is suitable for relatively clean water samples and offers high throughput[1][5].

- Collect water samples in amber glass bottles to protect from photodegradation[2].
- Centrifuge an aliquot of the sample (e.g., 1 mL) for 5 minutes at ~13,000 rpm to remove particulates[1].
- Transfer the supernatant directly into an autosampler vial.
- Spike the sample with the internal standard solution to a final concentration of 5 ng/mL[1].
- Vortex to mix and analyze by LC-MS/MS.

B. Water Samples (Solid Phase Extraction - SPE)

SPE is used to concentrate the analyte and remove matrix interferences, achieving lower detection limits. This procedure is aligned with EPA Method 1634[6][11].

- Spike a 200-250 mL water sample with the internal standard[7][11].

- Condition an appropriate SPE cartridge (e.g., reversed-phase) according to the manufacturer's instructions.
- Load the water sample onto the SPE cartridge.
- Wash the cartridge to remove interfering compounds.
- Elute the **6PPD-quinone** with a suitable solvent (e.g., methanol or dichloromethane)[13].
- Evaporate the eluent to dryness under a gentle stream of nitrogen[13].
- Reconstitute the residue in a known volume (e.g., 1 mL) of mobile phase or acetonitrile for LC-MS/MS analysis[7][13].

C. Soil and Sediment Samples

This protocol is adapted from a standard operating procedure for soil analysis[10].

- Weigh 0.25 g of the homogenized soil sample into a centrifuge tube.
- Spike the sample with an isotopically labeled extraction internal standard (e.g., $^{13}\text{C}_6$ -**6PPD-quinone**).
- Add extraction solvents (e.g., Hexane and Ethyl Acetate) and extract using sonication[10].
- Centrifuge the sample and collect the supernatant.
- Evaporate the extract to dryness and reconstitute in acetonitrile.
- Add a non-extracted internal standard (e.g., D5-**6PPD-quinone**) prior to injection to assess recovery[10].
- Analyze by LC-MS/MS.

D. Biological Tissue (e.g., Fish Tissue)

This method is designed to remove lipids and other matrix components from tissue samples[14][15].

- Homogenize approximately 2 g of tissue.
- Add 5 mL of cold acetonitrile, shake vigorously, and centrifuge for 5 minutes at 5000 rpm[14].
- Collect the supernatant. Repeat the extraction and combine the supernatants.
- Add 2.5 mL of water to the combined extract.
- Load an aliquot of the mixture onto a lipid-removing SPE cartridge (e.g., Agilent Captiva EMR-Lipid) and collect the eluate under gravity[14].
- Perform a rinse with 80:20 acetonitrile:water and collect it with the initial eluate.
- Dry the combined eluate and reconstitute in 1 mL of the initial mobile phase for analysis[14].

Data Presentation

Quantitative Data Summary

The following tables summarize typical parameters for the analysis of **6PPD-quinone** by LC-MS/MS, compiled from various application notes and research articles.

Table 1: Liquid Chromatography (LC) Method Parameters

Parameter	Value	Reference
LC System	Agilent 1290 Infinity II, Nexera HPLC	[1] [12]
Analytical Column	Agilent InfinityLab Poroshell 120 EC-C18, 2.1 x 50 mm, 1.9 µm	[1]
	Phenomenex Kinetex C18	[5]
Mobile Phase A	Ammonium fluoride in water or 0.1% Formic Acid in Water	[1] [14]
Mobile Phase B	Acetonitrile or Methanol	[1] [14]
Flow Rate	0.4 - 0.6 mL/min	[1] [13]
Column Temp.	40 - 50 °C	[1] [14]
Injection Volume	2 - 10 µL	[1] [10]

| Run Time | 6 - 8.5 minutes | [\[5\]](#)[\[13\]](#) |

Table 2: Tandem Mass Spectrometry (MS/MS) Parameters

Parameter	Value	Reference
MS System	Agilent 6470 LC/TQ, SCIEX QTRAP 4500, LCMS-8060	[1] [5] [12]
Ionization Mode	Electrospray Ionization, Positive (ESI+)	[1] [5]
Capillary Voltage	2500 - 3000 V	[1] [16]
Gas Temperature	300 °C	[1] [16]
Gas Flow	5 - 10 L/min	[1] [16]
Nebulizer Pressure	40 - 45 psi	[1] [16]
Sheath Gas Temp.	375 - 400 °C	[1] [16]

| Sheath Gas Flow | 11 L/min |[1][16] |

Table 3: Multiple Reaction Monitoring (MRM) Transitions for **6PPD-quinone** and Internal Standards

Compound Name	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Function	Reference
6PPD-quinone	299.2	187.1	26 - 32	Quantifier	[1][16]
6PPD-quinone	299.2	215.1	14 - 16	Qualifier	[1][16]
6PPD-quinone	299.2	241.1	32	Qualifier	[1]
D5-6PPD-quinone	304.2	220.1	14 - 20	Quantifier	[1][16]
D5-6PPD-quinone	304.2	246.1	36	Qualifier	[1]
D5-6PPD-quinone	304.2	192.1	36	Qualifier	[1]

| ¹³C₆-**6PPD-quinone** | 305.2 | 215.1 | - | Quantifier |[13][15] |

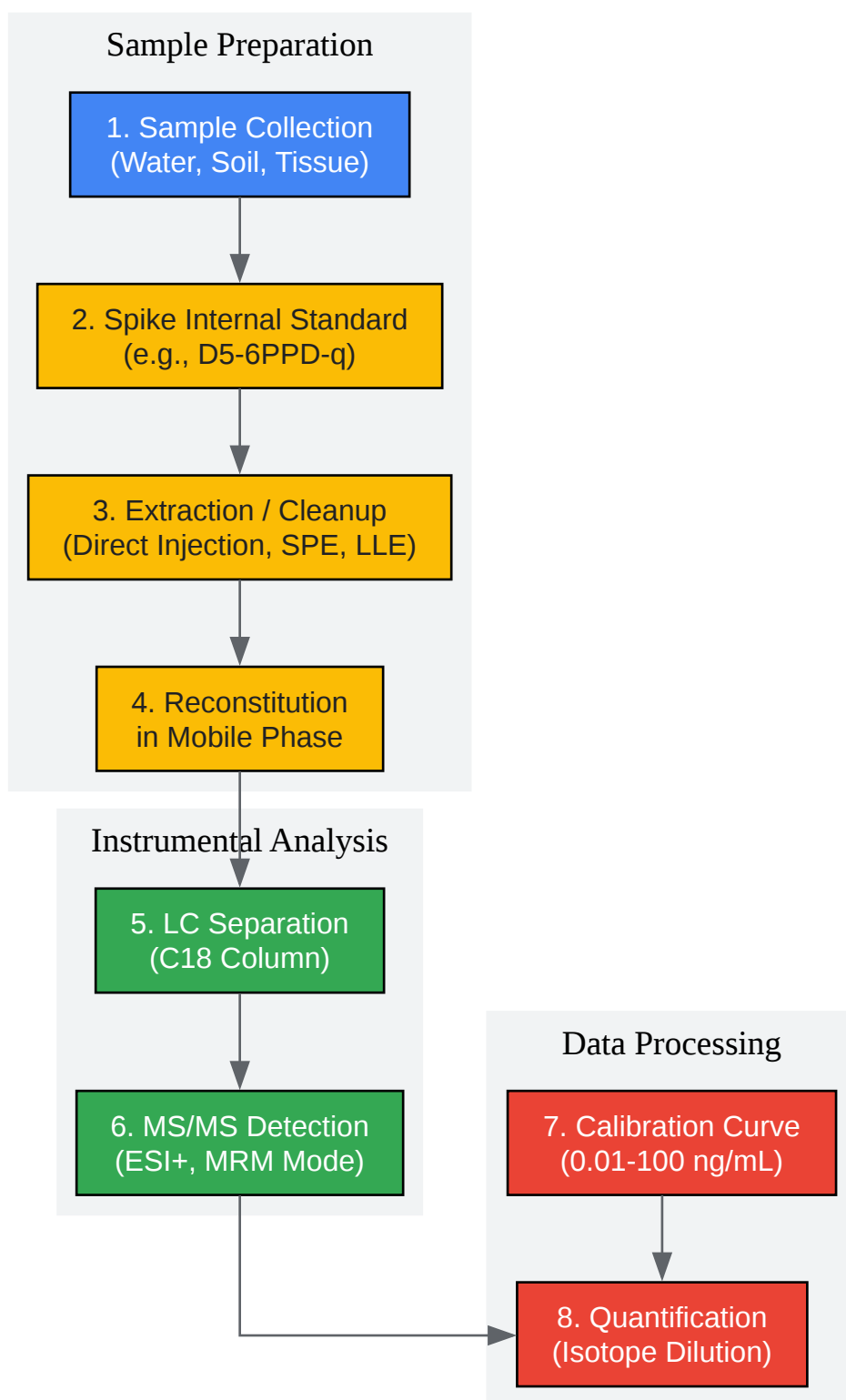
Bolded transitions are commonly used for quantification.

Table 4: Method Performance and Validation Data

Parameter	Matrix	Value	Reference
Linearity (R^2)	Solvent/Water	> 0.999	[1][5][12]
Calibration Range	Solvent/Water	0.01 - 100 ng/mL	[1][12]
Recovery	Stream Water	97% - 112.6%	[1][5]
	Fish Tissue	80% - 96%	[15]
Precision (%RSD)	HPLC Water	3%	[1]
	Road Runoff	< 10%	[5]
Limit of Quant. (LOQ)	Water (Direct Inj.)	0.005 - 5 ng/L	[5][13]
	Water (SPE)	0.03 ng/L	[17]

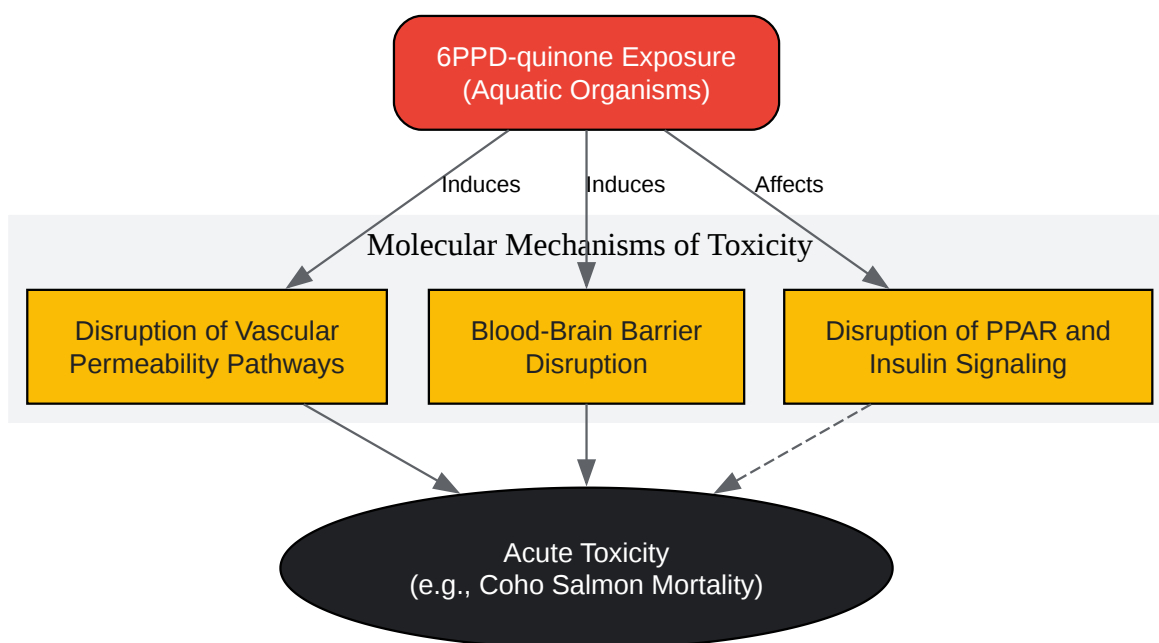
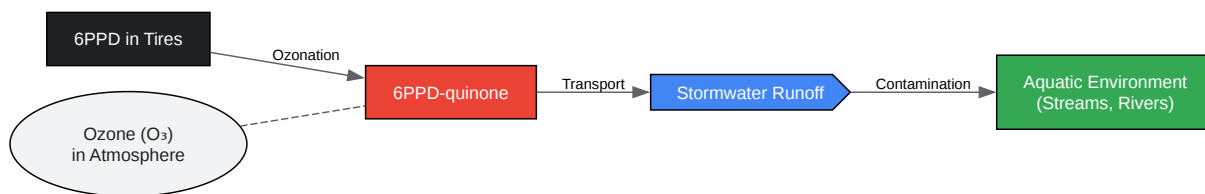
| | Fish Tissue | 0.37 - 0.67 ng/g |[15] |

Visualizations



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Caption: General experimental workflow for the quantification of **6PPD-quinone**.



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